

# An In-depth Technical Guide to 3-Oxocyclopentanecarboxylic Acid (CAS 98-78-2)

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## Compound of Interest

Compound Name: 3-Oxocyclopentanecarboxylic acid

Cat. No.: B171403

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## Introduction

**3-Oxocyclopentanecarboxylic acid**, identified by CAS number 98-78-2, is a versatile bifunctional organic compound featuring a five-membered cyclopentanone ring substituted with a carboxylic acid group at the 3-position.<sup>[1]</sup> This unique arrangement of a ketone and a carboxylic acid makes it a valuable building block and intermediate in organic synthesis. Its utility is particularly notable in the synthesis of complex molecules, including pharmaceuticals and agrochemicals, where the two functional groups allow for a wide range of chemical transformations.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, spectral data, and applications, with a focus on its relevance in drug development.

## Chemical and Physical Properties

**3-Oxocyclopentanecarboxylic acid** is typically a white to off-white crystalline solid.<sup>[2][3]</sup> It is a moderately weak acid, a characteristic dictated by its carboxylic acid functional group.<sup>[3]</sup> The compound's bifunctionality influences its solubility and reactivity, making it a subject of interest for various synthetic applications.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **3-Oxocyclopentanecarboxylic acid**

Property	Value	Source(s)
CAS Number	98-78-2	[4]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>	[4]
Molecular Weight	128.13 g/mol	[4][5]
Appearance	White to almost white powder/crystal	[2][3]
Melting Point	59-62 °C (lit.)	[2][6]
Boiling Point	150 °C / 1.5 mmHg (lit.)	[2][7]
pKa (Predicted)	4.62 ± 0.20	[3][7]
Density (Predicted)	1.314 ± 0.06 g/cm <sup>3</sup>	[3][7]
IUPAC Name	3-oxocyclopentane-1-carboxylic acid	[4]
Synonyms	Cyclopentanone-3-carboxylic acid, 3-ketocyclopentanecarboxylic acid	[1][4]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Oxocyclopentanecarboxylic acid**. The following table summarizes key spectroscopic information.

Table 2: Spectroscopic Data for **3-Oxocyclopentanecarboxylic acid**

Spectroscopy	Data	Source(s)
Infrared (IR) Spectrum	A digitized spectrum is available from the Coblenz Society's collection, measured on a solid (KBr disc).	[8]
InChI	InChI=1S/C6H8O3/c7-5-2-1-4(3-5)6(8)9/h4H,1-3H2,(H,8,9)	
InChIKey	RDSNBKRWKBMPOP-UHFFFAOYSA-N	
SMILES	OC(=O)C1CCC(=O)C1	

## Synthesis and Experimental Protocols

A common and efficient method for synthesizing the core ring structure of this and related compounds is the Dieckmann condensation.[9][10] This is an intramolecular Claisen condensation of a diester to form a cyclic  $\beta$ -keto ester.[10]

### Experimental Protocol: Synthesis via Dieckmann Condensation of Diethyl Adipate

This protocol describes a general, solvent-free approach to the Dieckmann condensation of diethyl adipate, which, after hydrolysis and decarboxylation, yields a cyclopentanone structure, a precursor to the target molecule.[11][12]

Objective: To synthesize ethyl 2-oxocyclopentane-1-carboxylate, a key intermediate.

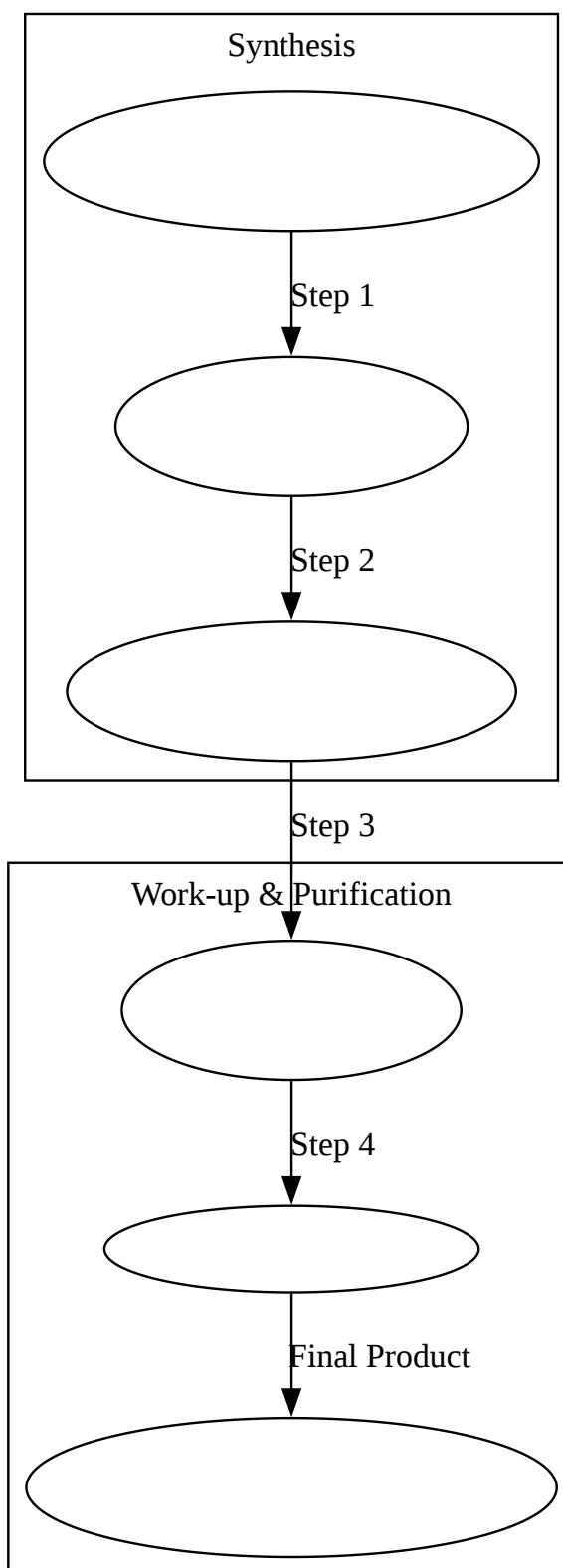
Materials:

- Diethyl adipate
- Potassium tert-butoxide (t-BuOK), powdered[12]
- p-Toluenesulfonic acid monohydrate (p-TsOH·H<sub>2</sub>O)[12]
- Mortar and pestle

- Desiccator
- Distillation apparatus

Procedure:

- In a mortar, combine diethyl adipate and powdered potassium tert-butoxide.[12]
- Grind the mixture with a pestle at room temperature for approximately 10 minutes until a solidified reaction mixture is formed.[12]
- Transfer the solidified mixture to a desiccator and let it stand for 60 minutes to allow the reaction to complete and the formed tert-butanol to evaporate.[12]
- Neutralize the dried reaction mixture by adding p-toluenesulfonic acid monohydrate.[12]
- The resulting product, ethyl 2-oxocyclopentane-1-carboxylate, can then be isolated directly by distillation from the reaction mixture.[11]
- Subsequent hydrolysis of the ester followed by decarboxylation (typically by heating with acid) would yield cyclopentanone. Further functionalization is required to introduce the carboxylic acid at the 3-position.



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## Applications in Drug Development & Biological Relevance

**3-Oxocyclopentanecarboxylic acid** and its derivatives are significant in medicinal chemistry, primarily as precursors for the synthesis of prostaglandins and their analogues.<sup>[13]</sup>

Prostaglandins are lipid compounds with diverse hormone-like effects, involved in processes such as inflammation, blood flow, and the formation of blood clots.<sup>[14]</sup>

### Role in Prostaglandin Synthesis

Prostaglandins are synthesized in the body from arachidonic acid via the cyclooxygenase (COX) pathway, leading to an unstable intermediate,  $\text{PGH}_2$ .<sup>[14]</sup> This intermediate is then converted into various prostaglandins, including  $\text{PGE}_2$  and  $\text{PGD}_2$ .<sup>[14]</sup> These can be further dehydrated to form cyclopentenone prostaglandins (cyPGs), such as  $\text{PGA}_2$  and  $\text{PGJ}_2$ .<sup>[15]</sup> The cyclopentanone core of **3-Oxocyclopentanecarboxylic acid** makes it a valuable starting material for the total synthesis of these biologically active molecules.<sup>[16]</sup> These cyPGs are known to have potent anti-inflammatory, anti-neoplastic, and anti-viral activities.<sup>[15]</sup>

### Use as a Synthetic Intermediate

The compound serves as a starting material in the synthesis of various pharmaceutical agents. For instance, it has been utilized in the preparation of intermediates for compounds targeting cyclin-dependent kinases (CDKs), which are crucial regulators of the cell cycle and are often overexpressed in cancer cells.<sup>[17]</sup> The ability to selectively modify the ketone or the carboxylic acid group allows for the construction of complex molecular scaffolds necessary for drug candidates.

### Safety and Handling

**3-Oxocyclopentanecarboxylic acid** is classified as an irritant. It can cause skin irritation, serious eye irritation, and may be harmful if swallowed or inhaled.<sup>[7][18]</sup>

Table 3: GHS Hazard Information

Hazard Class	Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[4]
Acute Toxicity, Oral	-	Harmful if swallowed	[18]
Specific target organ toxicity — single exposure	-	May cause respiratory irritation	[18]

#### Handling Recommendations:

- Use in a well-ventilated area.[19]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.[18]
- Avoid breathing dust.[18]
- Wash hands thoroughly after handling.[18]
- Store in a cool, dry, and well-ventilated place with the container tightly closed.[19]

In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[7]  
If inhaled, move to fresh air.[18] If swallowed, rinse mouth and seek medical attention if symptoms persist.[18]

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